An In-Depth Technical Guide to NO2-SPDMV-sulfo: A Heterobifunctional ADC Linker

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Compound of Interest	
Compound Name:	*NO2-SPDMV-sulfo*
CAS No.:	*663599-00-6*
Cat. No.:	*B3182431*

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Introduction

NO2-SPDMV-sulfo is a specialized, cleavable linker used in the development of antibody-drug conjugates (ADCs). ADCs are a promising class of targeted therapeutics that deliver potent cytotoxic agents directly to cancer cells, thereby minimizing systemic toxicity. The linker component is critical to the success of an ADC, ensuring stability in circulation and enabling the release of the cytotoxic payload within the target cell. This guide provides a detailed overview of the chemical nature of **NO2-SPDMV-sulfo**, its mechanism of action, and general protocols for its use in the synthesis of ADCs.

Core Chemical Attributes of NO2-SPDMV-sulfo

NO2-SPDMV-sulfo is a heterobifunctional crosslinker, meaning it possesses two different reactive groups that allow for the sequential conjugation of a cytotoxic drug and an antibody. An analysis of its nomenclature provides insight into its key functional components:

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- NO2: The "NO2" or nitro group is part of a nitropyridyl disulfide moiety. This group is essential for the linker's cleavable nature.
- SPDMV: This acronym likely refers to the spacer component of the linker, which includes a disulfide bond and a pentanoyl (valeric acid) derivative with methyl substitutions to provide steric hindrance. This steric hindrance is a key feature for enhancing the stability of the disulfide bond in the bloodstream, preventing premature drug release.
- sulfo: This indicates the presence of a sulfonate group, which significantly increases the water solubility of the linker. This is a crucial property for bioconjugation reactions, which are typically performed in aqueous buffers.
- NHS ester: While not explicitly in the name, this linker is activated with an N-hydroxysuccinimide (NHS) ester. This group reacts efficiently with primary amines, such as the lysine residues present on the surface of antibodies, to form stable amide bonds.

Based on available information for similar compounds, the key chemical properties of **NO2-SPDMV-sulfo** are summarized in the table below. It is important to note that specific experimental data for this particular linker is not widely available in the public domain and may be proprietary to its manufacturer.

Property	Value	Source
Molecular Formula	C15H17N3O9S3	[1]
Molecular Weight	479.51 g/mol	[1]
Purity	>98%	[2][3]
Appearance	Solid	Generic
Solubility	Water-soluble due to the sulfo group	Inferred
Reactivity	Amine-reactive (NHS ester), Thiol-reactive (disulfide)	Inferred

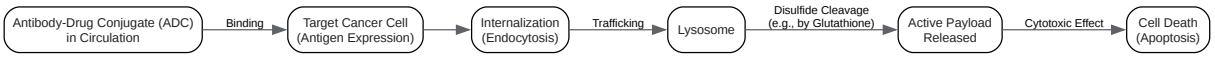
Mechanism of Action and Signaling Pathway

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As a chemical linker, **NO2-SPDMV-sulfo** does not have a direct signaling pathway. Instead, its function is to facilitate the targeted delivery of a cytotoxic payload to a cancer cell. The overall mechanism of an ADC synthesized with this linker is as follows:

- Circulation: The ADC circulates in the bloodstream. The sterically hindered disulfide bond of the linker provides stability, minimizing premature cleavage and release of the cytotoxic drug.
- Targeting: The antibody component of the ADC recognizes and binds to a specific antigen on the surface of a cancer cell.
- Internalization: The ADC-antigen complex is internalized by the cancer cell, typically via endocytosis.
- Payload Release: Inside the cell, the higher concentration of reducing agents, such as glutathione, cleaves the disulfide bond in the linker. This releases the cytotoxic payload in its active form.
- Cytotoxicity: The released payload exerts its cytotoxic effect, for example, by inhibiting tubulin polymerization or damaging DNA, leading to apoptosis of the cancer cell.

Diagram: Generalized ADC Mechanism of Action



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Caption: Generalized workflow of an ADC from circulation to induction of apoptosis in a target cancer cell.

Experimental Protocols

Detailed experimental protocols for the use of **NO2-SPDMV-sulfo** are not readily available in peer-reviewed literature and are likely provided by the manufacturer upon purchase. However, a general protocol for the synthesis of an ADC using a heterobifunctional linker with an NHS ester and a disulfide bond can be outlined. This protocol involves a two-step process: first, the

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modification of the antibody with the linker, and second, the conjugation of the cytotoxic payload.

Materials:

- Monoclonal antibody (mAb) in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- **NO2-SPDMV-sulfo**
- Thiol-modified cytotoxic payload
- Reaction buffers (e.g., PBS at pH 7.2-7.5 for amine reaction, and a slightly acidic buffer for the thiol reaction)
- Quenching agents (e.g., Tris or glycine for the NHS ester reaction)
- Purification system (e.g., size exclusion chromatography or dialysis)

Protocol:

- Antibody Preparation:
  - If the antibody is in a buffer containing primary amines (e.g., Tris), it must be exchanged into an amine-free buffer such as PBS.
  - Adjust the concentration of the antibody to a working range, typically 1-10 mg/mL.
- Antibody-Linker Conjugation:
  - Dissolve **NO2-SPDMV-sulfo** in an appropriate solvent (e.g., DMSO or water) immediately before use.
  - Add the linker solution to the antibody solution at a specific molar ratio (this needs to be optimized for the desired drug-to-antibody ratio, DAR).
  - Incubate the reaction mixture at room temperature or 4°C for a specified time (e.g., 1-2 hours).

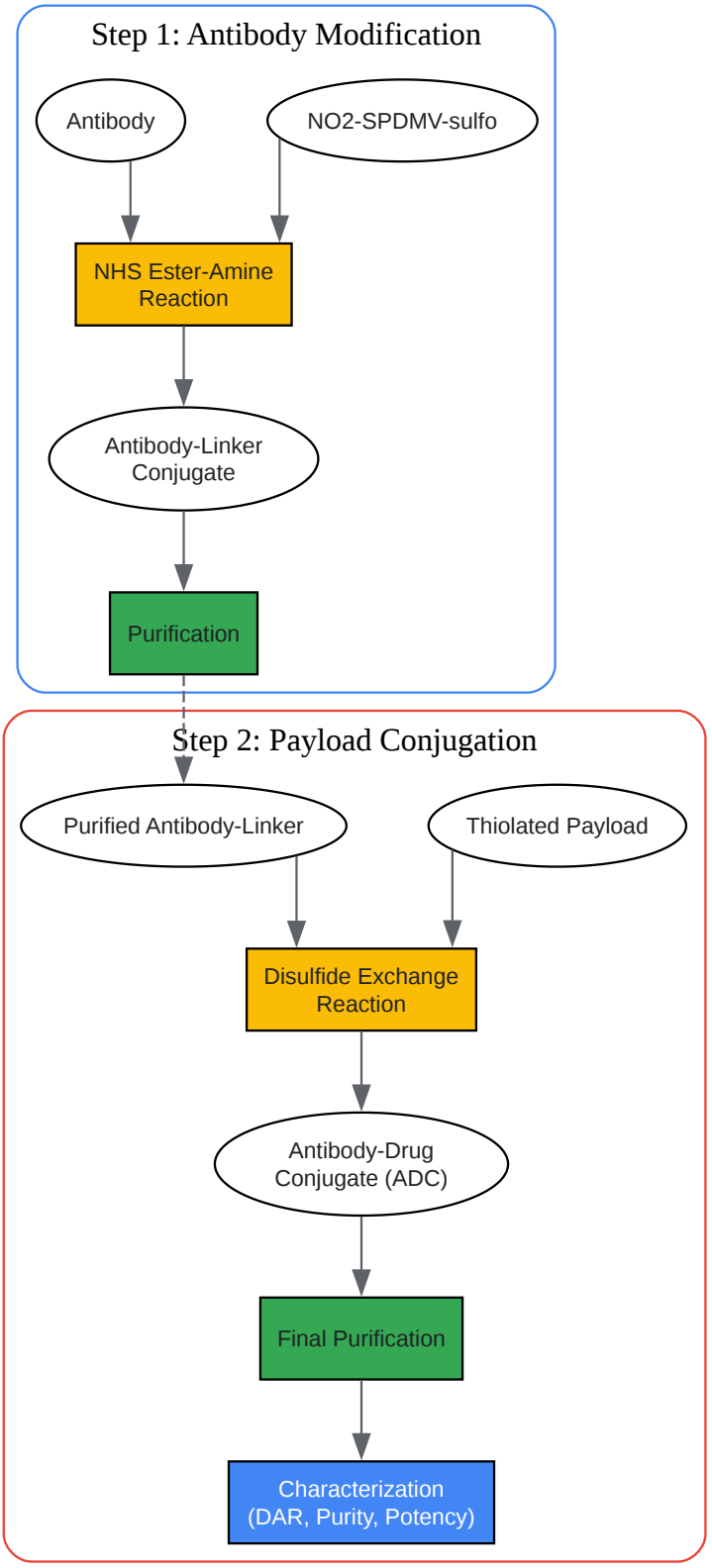
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- Quench the reaction by adding a quenching agent to cap any unreacted NHS esters.

- Purification of the Antibody-Linker Conjugate:
  - Remove the excess linker and byproducts by size exclusion chromatography or dialysis.
- Payload Conjugation:
  - The purified antibody-linker conjugate is then reacted with the thiol-modified cytotoxic payload.
  - The reaction is typically carried out at a slightly acidic to neutral pH to facilitate the disulfide exchange reaction.
  - The reaction is incubated for a specified time, which may range from a few hours to overnight.
- Final Purification and Characterization:
  - The final ADC is purified to remove any unconjugated payload and other reagents.
  - The purified ADC is then characterized to determine the DAR, purity, and potency. Techniques such as hydrophobic interaction chromatography (HIC), mass spectrometry, and in vitro cytotoxicity assays are commonly used.

Diagram: Experimental Workflow for ADC Synthesis

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Caption: A two-step experimental workflow for the synthesis of an Antibody-Drug Conjugate (ADC).

Conclusion

NO2-SPDMV-sulfo represents a sophisticated chemical tool for the construction of advanced antibody-drug conjugates. Its key features—a stable yet cleavable disulfide bond, enhanced water solubility, and efficient amine reactivity—make it a valuable linker for researchers in the field of targeted cancer therapy. While specific quantitative data and detailed protocols for this particular linker are limited in the public domain, the general principles and methodologies outlined in this guide provide a solid foundation for its application in the development of novel ADCs. For precise experimental parameters, it is recommended to consult the technical documentation provided by the manufacturer.

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